

Data Presentation: Antimicrobial Activity of Thiadiazole Analogs

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Compound of Interest

Compound Name: *5-(4-Fluorobenzyl)-1,3,4-thiadiazol-2-amine*

Cat. No.: B185734

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The following table summarizes the in vitro antimicrobial activity of a selection of thiadiazole derivatives against various bacterial and fungal strains. The data is presented as the Minimum Inhibitory Concentration (MIC) in $\mu\text{g/mL}$, which is the lowest concentration of a compound that prevents visible growth of a microorganism. A lower MIC value indicates greater antimicrobial potency.

Compound ID	Target Microorganism	Gram Stain	Type	MIC (µg/mL)	Reference
Series 1: Triazolo-thiadiazole Derivatives					
Compound 2	Staphylococcus aureus	Gram-positive	Bacterium	5 - 10	[1]
Compound 3	Pseudomonas aeruginosa	Gram-negative	Bacterium	5 - 10	[1]
Compound 6	Candida albicans	N/A	Fungus	5 - 10	[1]
Compound 7	Escherichia coli	Gram-negative	Bacterium	10 - 25	[1]
Compound 19	Aspergillus niger	N/A	Fungus	10 - 25	[1]
Ampicillin (Standard)	Staphylococcus aureus	Gram-positive	Bacterium	>200	[1]
Streptomycin (Standard)	Escherichia coli	Gram-negative	Bacterium	>200	[1]
Ketoconazole (Standard)	Candida albicans	N/A	Fungus	100 - 200	[1]
Series 2: Imidazo-thiadiazole Derivatives					
Compound 7	Klebsiella pneumoniae	Gram-negative	Bacterium	75	[2]
Compound 7	Bacillus subtilis	Gram-positive	Bacterium	75	[2]

Compound 7	Pseudomonas aeruginosa	Gram-negative	Bacterium	100	[2]
Compound 7	Staphylococcus aureus	Gram-positive	Bacterium	125	[2]
Compound 7	Rhizopus oryzae	N/A	Fungus	150	[2]
Series 3: Phenyl-thiadiazole Derivatives					
Compound 32f	Escherichia coli	Gram-negative	Bacterium	<0.97	[3]
Compound 32i	Escherichia coli	Gram-negative	Bacterium	<0.97	[3]
Series 4: Fluoro-substituted Phenyl-thiadiazole Derivatives					
8d	Aspergillus niger	N/A	Fungus	32-42	[4]
8e	Candida albicans	N/A	Fungus	32-42	[4]
Fluconazole (Standard)	Aspergillus niger	N/A	Fungus	24-26	[4]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the comparison of antimicrobial activity.

Broth Microdilution Method for Minimum Inhibitory Concentration (MIC) Determination

This method is used to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism in a liquid medium.

Materials:

- 96-well microtiter plates
- Sterile Mueller-Hinton Broth (MHB) or other appropriate broth media
- Bacterial or fungal inoculum, adjusted to a 0.5 McFarland standard
- Thiadiazole analog stock solutions of known concentration
- Positive control antibiotic (e.g., Ciprofloxacin, Fluconazole)
- Negative control (broth only)
- Microplate reader or visual inspection

Procedure:

- Preparation of Microtiter Plates: Add 100 μ L of sterile broth to all wells of a 96-well microtiter plate.
- Serial Dilution: In the first column of wells, add 100 μ L of the thiadiazole analog stock solution to the 100 μ L of broth, creating a 1:2 dilution. Mix well.
- Transfer 100 μ L from the first column to the second, creating a serial two-fold dilution across the plate. Discard the final 100 μ L from the last column. This results in wells with decreasing concentrations of the test compound.
- Inoculation: Prepare a standardized inoculum of the test microorganism equivalent to a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL). Dilute this suspension in broth to achieve a final concentration of approximately 5×10^5 CFU/mL in each well. Add 100 μ L of this diluted inoculum to each well (except the negative control wells).

- Controls:
 - Positive Control: A row of wells is dedicated to a standard antibiotic, prepared with the same serial dilution method.
 - Negative Control (Sterility Control): A well containing only sterile broth to check for contamination.
 - Growth Control: A well containing broth and the microorganism without any antimicrobial agent.
- Incubation: Cover the microtiter plates and incubate at 37°C for 18-24 hours for bacteria or at an appropriate temperature and duration for fungi.
- Reading Results: The MIC is determined as the lowest concentration of the compound at which there is no visible turbidity (growth) in the well. This can be assessed visually or by using a microplate reader to measure optical density.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Agar Well Diffusion Method

This method is used to assess the antimicrobial activity of a substance by measuring the diameter of the zone of growth inhibition around a well containing the substance in an agar plate.

Materials:

- Mueller-Hinton Agar (MHA) plates
- Sterile cotton swabs
- Bacterial or fungal inoculum, adjusted to a 0.5 McFarland standard
- Sterile cork borer or pipette tip (to create wells)
- Thiadiazole analog solutions of known concentrations
- Positive control antibiotic discs or solutions

- Negative control (solvent used to dissolve the compounds, e.g., DMSO)
- Incubator

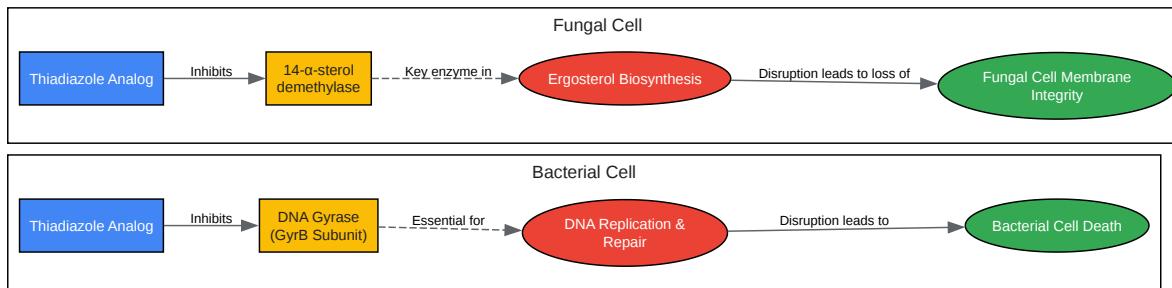
Procedure:

- Inoculation of Agar Plates: A sterile cotton swab is dipped into the standardized microbial suspension. The excess fluid is removed by pressing the swab against the inside of the tube. The swab is then used to streak the entire surface of the MHA plate evenly in three directions to ensure a uniform lawn of growth.
- Creating Wells: After the inoculum has dried, sterile wells (typically 6-8 mm in diameter) are punched into the agar using a sterile cork borer or the wide end of a sterile pipette tip.
- Adding Test Compounds: A fixed volume (e.g., 50-100 μ L) of each thiadiazole analog solution at a specific concentration is added to a respective well.
- Controls: A positive control (standard antibiotic) and a negative control (solvent) are also added to separate wells on the same plate.
- Incubation: The plates are incubated at 37°C for 18-24 hours for bacteria, or at an appropriate temperature and duration for fungi.
- Measuring Zones of Inhibition: After incubation, the diameter of the clear zone of no microbial growth around each well is measured in millimeters (mm). A larger zone of inhibition indicates greater antimicrobial activity.[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Mandatory Visualization

Proposed Mechanism of Action of Thiadiazole Analogs

Thiadiazole derivatives have been shown to exert their antimicrobial effects through various mechanisms. One of the key proposed mechanisms is the inhibition of essential bacterial enzymes, such as DNA gyrase, which is crucial for DNA replication and repair. Another significant target, particularly in fungi, is the ergosterol biosynthesis pathway, specifically the enzyme 14- α -sterol demethylase.

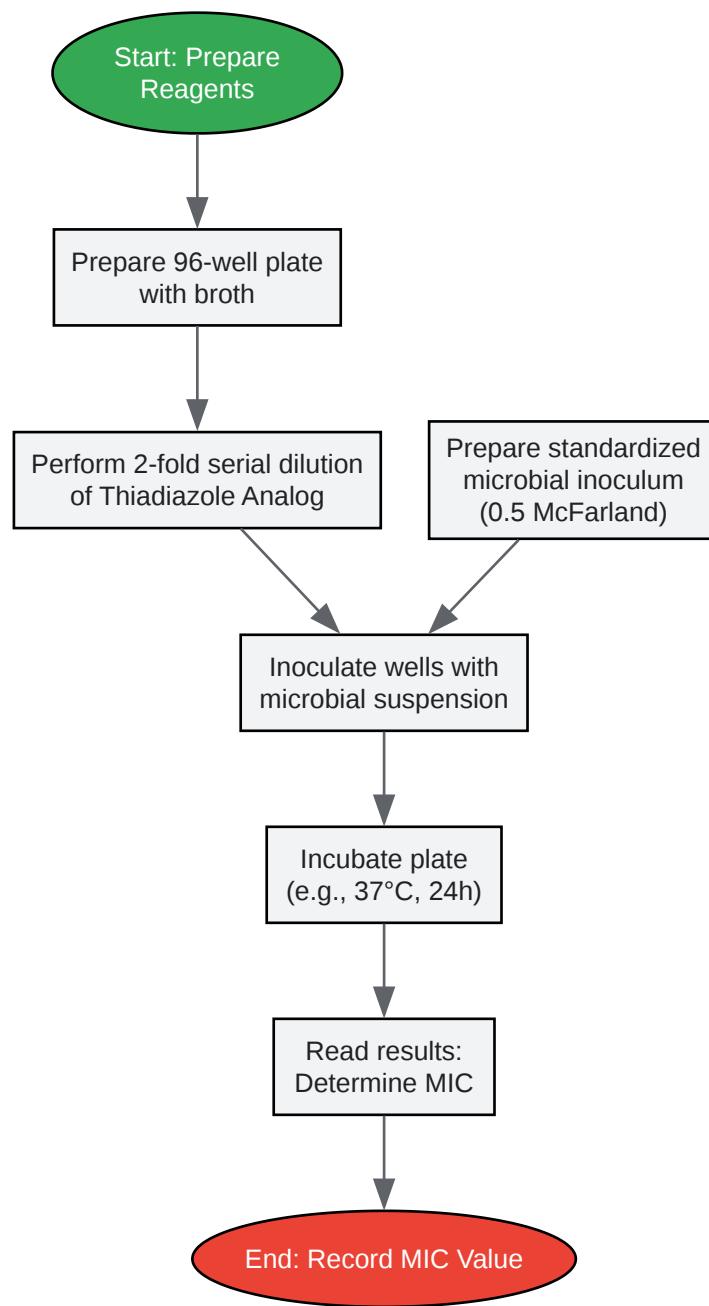


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Caption: Proposed mechanisms of antimicrobial action for thiadiazole analogs.

Experimental Workflow: Broth Microdilution for MIC

The following diagram illustrates the key steps involved in the broth microdilution assay to determine the Minimum Inhibitory Concentration (MIC) of thiadiazole analogs.



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